

TYRA-200 Preclinical Delivery: Technical Support Center

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Compound of Interest

Compound Name: TYRA-200

Cat. No.: B15544667

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing **TYRA-200** in preclinical models. Our aim is to address common challenges and provide actionable solutions to ensure the successful delivery and efficacy of **TYRA-200** in your cancer research.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **TYRA-200**?

TYRA-200 is an orally bioavailable inhibitor of the fibroblast growth factor receptor (FGFR) types 1, 2, and 3.^{[1][2]} It is designed to target and bind to these receptors, thereby inhibiting FGFR-related signal transduction pathways that are often upregulated in various tumor cell types.^[1] Notably, **TYRA-200** is engineered to be effective against FGFR2 fusions and specific resistance mutations that can emerge during treatment with other FGFR inhibitors.^[3]

Q2: In which preclinical models has **TYRA-200** been shown to be effective?

Preclinical studies have demonstrated that **TYRA-200** exhibits dose-dependent tumor regression in xenograft and allograft models. It has shown particular efficacy in models of FGFR2-driven cancers, such as intrahepatic cholangiocarcinoma (iCCA).

Q3: What is the recommended route of administration for **TYRA-200** in preclinical models?

TYRA-200 is designed for oral administration.

Q4: What are the known resistance mutations that **TYRA-200** is designed to overcome?

TYRA-200 was specifically designed to address acquired resistance mutations within the kinase domain of FGFR2, including molecular brake and gatekeeper mutations.

Troubleshooting Guide

This guide addresses potential issues that may arise during the preparation and administration of **TYRA-200** in preclinical studies.

Problem	Potential Cause	Troubleshooting Steps
Poor Solubility of TYRA-200 in Vehicle	Improper vehicle selection or preparation.	1. Review the manufacturer's recommendations for a suitable vehicle. 2. Consider using common vehicles for oral gavage in rodents, such as a mixture of 0.5% methylcellulose and 0.2% Tween 80 in sterile water. 3. Ensure the vehicle is prepared fresh before each use. 4. Use a sonicator or vortex to aid in the dissolution of TYRA-200.
Inconsistent Tumor Growth Inhibition	Issues with dosing accuracy, animal stress, or tumor model variability.	1. Verify the accuracy of your dosing calculations and the calibration of your administration equipment. 2. Ensure consistent timing of oral gavage to maintain steady-state drug levels. 3. Minimize animal stress during handling and dosing, as stress can impact tumor growth. 4. If using patient-derived xenografts (PDXs), be aware of inherent tumor heterogeneity. Ensure proper randomization of animals into treatment groups.
Observed Animal Toxicity (e.g., weight loss, lethargy)	Off-target effects or dosage exceeding the maximum tolerated dose (MTD).	1. Monitor animal body weight daily. A weight loss exceeding 15-20% may necessitate a dose reduction or cessation of treatment. 2. Perform regular clinical observations to assess for signs of toxicity. 3. Consider

conducting a dose-range-finding study to determine the MTD in your specific animal model. 4. Review the literature for known toxicities associated with FGFR inhibitors, such as hyperphosphatemia.

Lack of Target Engagement in Tumor Tissue

Suboptimal drug exposure due to poor absorption or rapid metabolism.

1. After a period of treatment, collect tumor tissue and perform Western blotting or immunohistochemistry to assess the phosphorylation status of FGFR and its downstream effectors (e.g., FRS2, ERK, AKT). 2. Consider conducting a pilot pharmacokinetic (PK) study to determine the C_{max} and T_{max} of TYRA-200 in your model to correlate drug levels with target modulation.

Experimental Protocols

Oral Gavage Administration of TYRA-200 in a Xenograft Mouse Model

This protocol provides a general framework for the oral administration of **TYRA-200**. Specific details may need to be optimized for your particular experimental setup.

Materials:

- **TYRA-200**
- Vehicle (e.g., 0.5% methylcellulose and 0.2% Tween 80 in sterile water)
- Sterile microcentrifuge tubes

- Vortex mixer
- Sonicator (optional)
- Animal feeding needles (gavage needles), appropriate size for the animal model
- Syringes (1 mL)
- Animal scale

Procedure:

- Vehicle Preparation: Prepare the vehicle solution under sterile conditions.
- **TYRA-200** Formulation:
 - Calculate the required amount of **TYRA-200** based on the desired dose (mg/kg) and the body weight of the animals.
 - Weigh the appropriate amount of **TYRA-200** and place it in a sterile microcentrifuge tube.
 - Add the calculated volume of the vehicle to the tube.
 - Vortex the mixture vigorously for 5-10 minutes to create a uniform suspension. Sonication can be used if necessary to aid dissolution.
 - Prepare the formulation fresh daily before administration.
- Animal Dosing:
 - Weigh each animal immediately before dosing to ensure accurate dose calculation.
 - Gently restrain the animal.
 - Measure the calculated volume of the **TYRA-200** suspension into a syringe fitted with a gavage needle.
 - Carefully insert the gavage needle into the esophagus and deliver the formulation directly into the stomach.

- Monitor the animal for any signs of distress during and after the procedure.
- Monitoring:
 - Monitor animal body weight and tumor volume regularly (e.g., 2-3 times per week).
 - Perform clinical observations to assess for any signs of toxicity.

Quantitative Data Summary

The following tables summarize key quantitative data related to the preclinical efficacy of **TYRA-200** and other FGFR inhibitors.

Table 1: In Vitro Potency of **TYRA-200** against FGFR2 Mutations

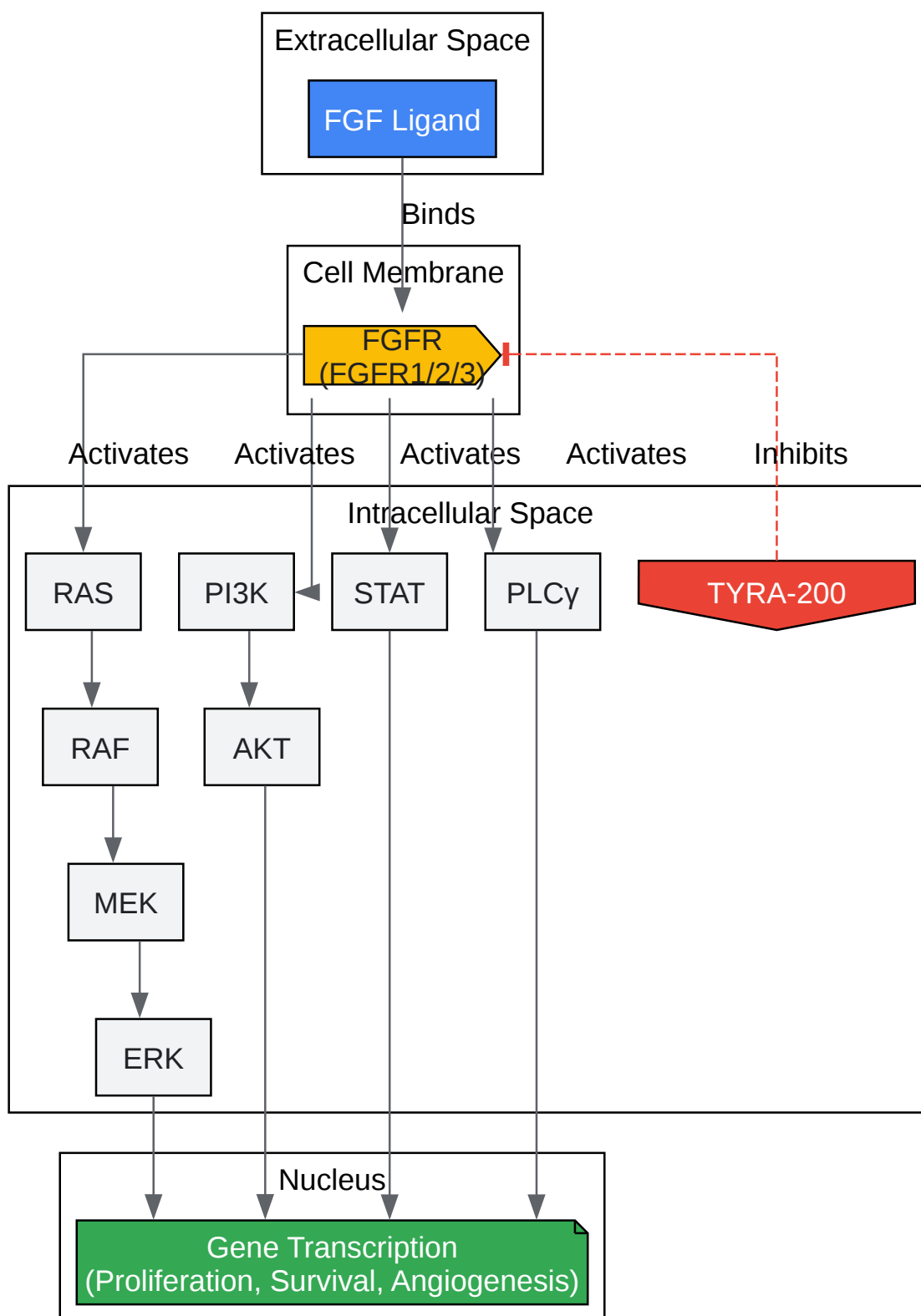
FGFR2 Alteration	TYRA-200 IC50 (nM)
Wild-Type	Data not specified
Fusions	Potent Inhibition
Molecular Brake Mutations	Potent Inhibition
Gatekeeper Mutations	Potent Inhibition

Table 2: Efficacy of FGFR Inhibitors in Preclinical Models

Inhibitor	Model	Dosing	Outcome	Reference
TYRA-200	FGFR2 mutant mice model	Oral, dose-dependent	Tumor regression	
AZD4547	FGFR3-TACC3 glioma xenografts	Oral	Prolonged survival	
FIIN4	4T07 pulmonary tumor model (BALB/c mice)	100 mg/kg/po/qd for 7 days	Transient tumor regression	
Infigratinib	F1::TACC1-driven mNSC glioma model	Not specified	Significantly delayed tumor growth	

Signaling Pathways and Workflows

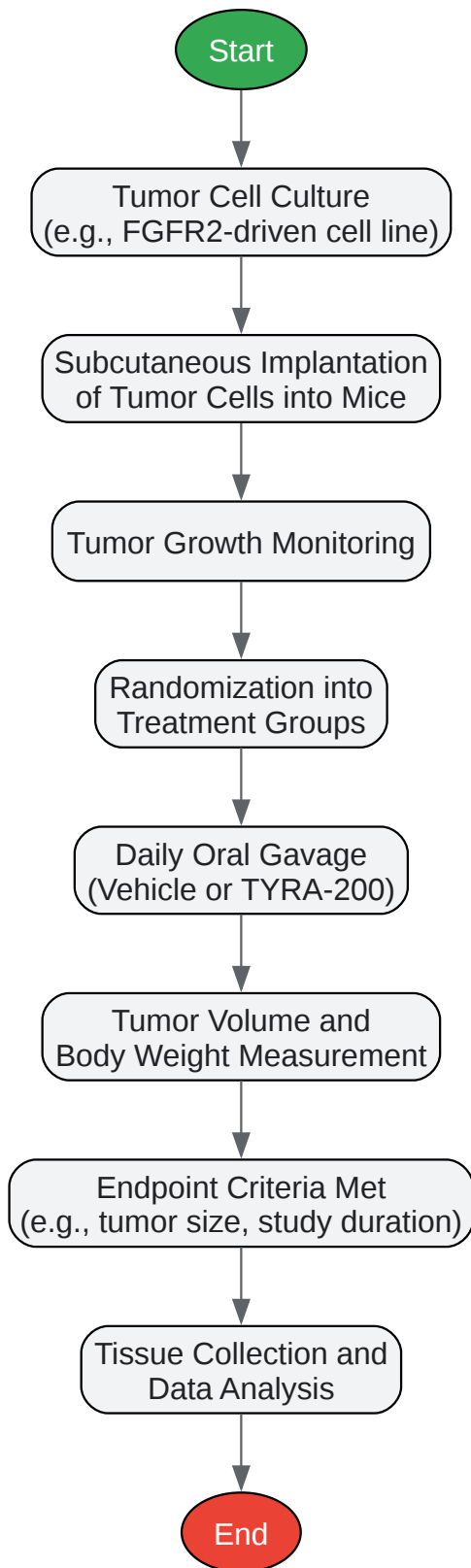
FGFR Signaling Pathway and Inhibition by TYRA-200



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Caption: FGFR signaling pathway and the inhibitory action of **TYRA-200**.

Preclinical Xenograft Workflow for TYRA-200 Efficacy Testing



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Caption: A typical experimental workflow for evaluating **TYRA-200** in a preclinical xenograft model.

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References

- [1. Facebook \[cancer.gov\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. TYRA-200: Next generation inhibitor designed to potently target FGFR2 alterations and resistance mutations - ACS Fall 2025 - American Chemical Society \[acs.digitellinc.com\]](#)
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